

# Sieboldin: A Promising Secondary Metabolite from Malus

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## Compound of Interest

Compound Name: Sieboldin

Cat. No.: B600483

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A Technical Guide for Researchers and Drug Development Professionals

## Introduction

**Sieboldin** is a specialized secondary metabolite belonging to the dihydrochalcone group of flavonoids.[1][2] While many flavonoids are widely distributed in the plant kingdom, **sieboldin** is found in high concentrations almost exclusively in some wild Malus (apple) species, such as Malus toringo and Malus micromalus.[1][2] This restricted natural occurrence, coupled with its potential biological activities, makes **sieboldin** a compound of significant interest for phytochemical, pharmacological, and drug development research. This technical guide provides an in-depth overview of **sieboldin**, focusing on its biosynthesis, quantification, and biological activities, with a particular emphasis on experimental protocols and the signaling pathways it may modulate.

## Chemical Profile

- Chemical Name: 3-(3,4-dihydroxyphenyl)-1-[2,6-dihydroxy-4-[3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyphenyl]propan-1-one[3]
- Molecular Formula: C<sub>21</sub>H<sub>24</sub>O<sub>11</sub>[3]
- Molecular Weight: 452.4 g/mol [3]
- Class: Dihydrochalcone, Flavonoid Glycoside

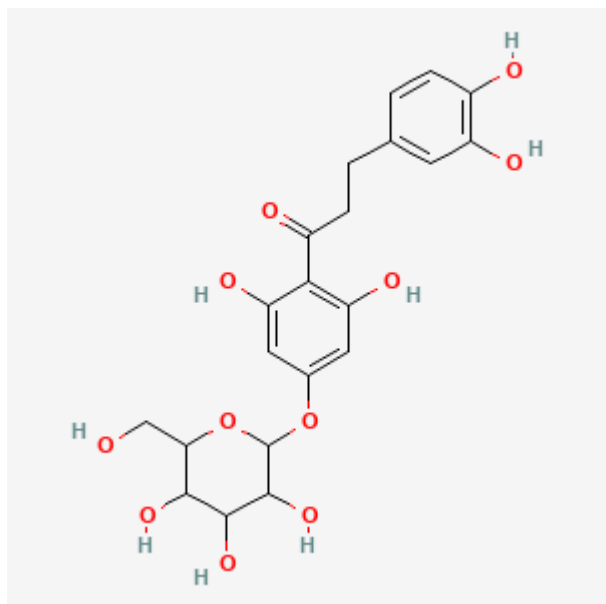


Figure 1: Chemical structure of **Sieboldin**.

## Biosynthesis of Sieboldin in Malus

**Sieboldin** biosynthesis is a branch of the broader flavonoid pathway, which originates from the phenylpropanoid metabolic pathway.<sup>[4][5]</sup> The key precursor for dihydrochalcones in *Malus* is phloretin. The biosynthesis of **sieboldin** is believed to involve a key hydroxylation step.<sup>[1]</sup> A putative dihydrochalcone 3-hydroxylase (DHC3H) has been identified in wild *Malus* species that accumulate **sieboldin**, suggesting its role in the synthesis of this compound in vivo.<sup>[1][2]</sup>

The proposed biosynthetic pathway for **sieboldin** likely involves the glycosylation of 3-hydroxyphloretin.<sup>[6]</sup> This pathway highlights the enzymatic machinery present in certain wild *Malus* species that is absent or less active in domesticated apples (*Malus × domestica*), which primarily accumulate phloridzin (phloretin 2'-O-glucoside).<sup>[1][2]</sup>

Glycosyltransferase

DHC3H (putative)

CHI-like

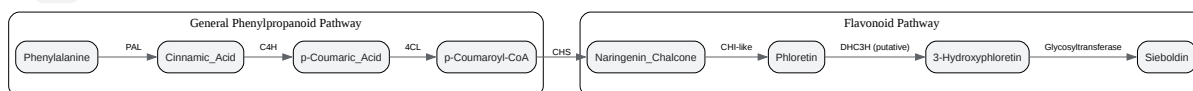
CHS

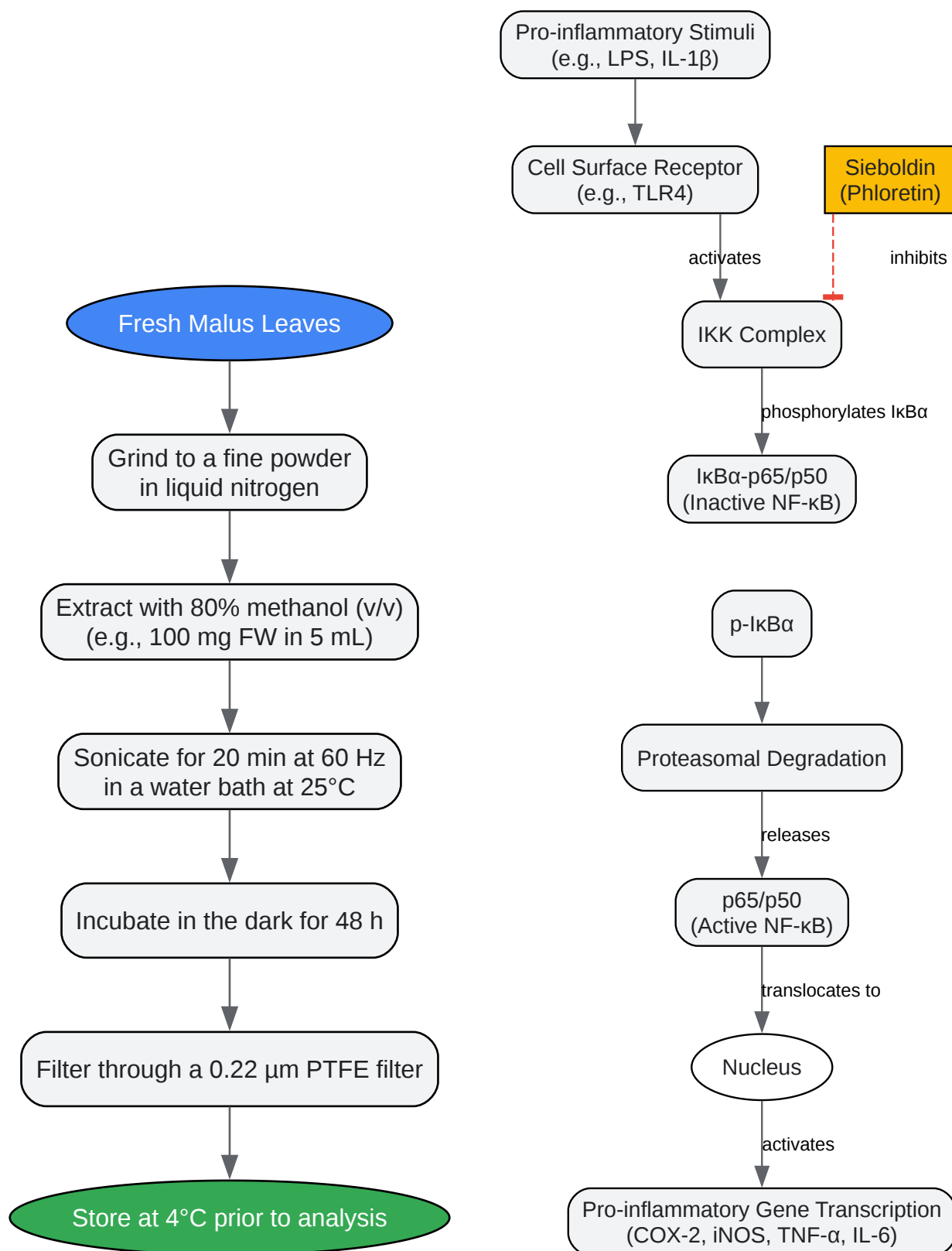
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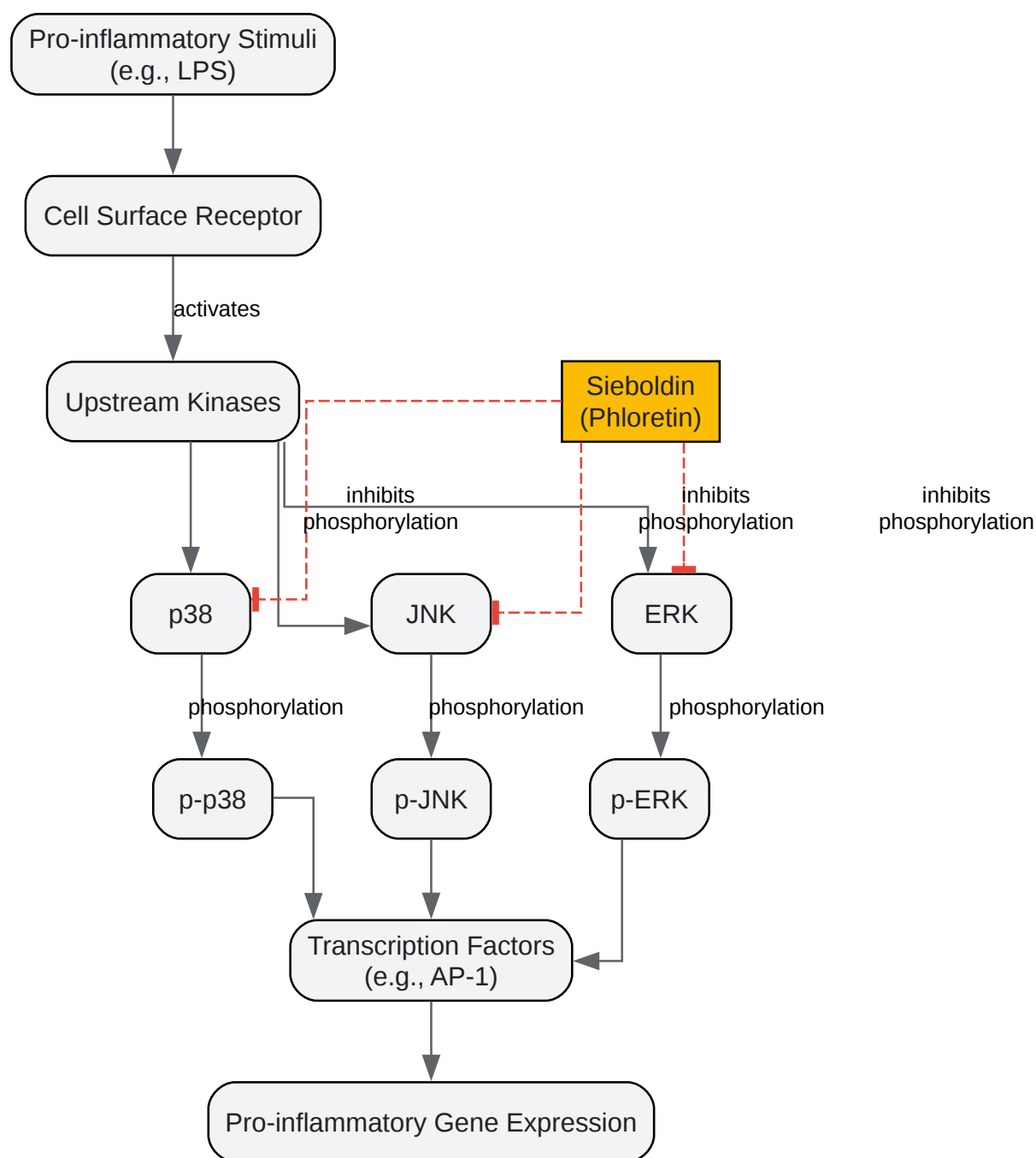
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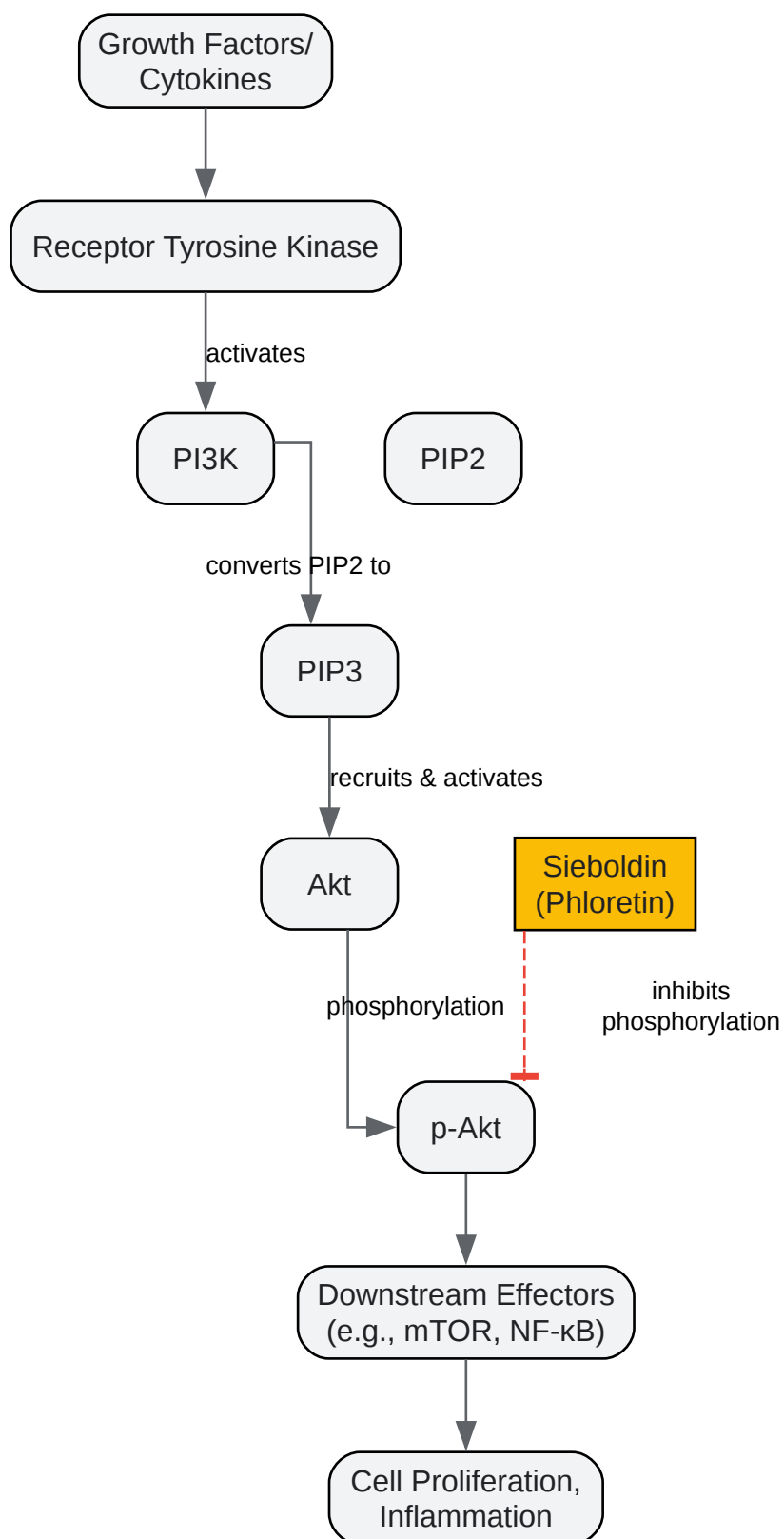
C4H

PAL









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## References

- 1. Phloretin Suppresses Bone Morphogenetic Protein-2-Induced Osteoblastogenesis and Mineralization via Inhibition of Phosphatidylinositol 3-kinases/Akt Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 2. ABTS decolorization assay – in vitro antioxidant capacity [protocols.io]
- 3. Sieboldin | C<sub>21</sub>H<sub>24</sub>O<sub>11</sub> | CID 42607701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. The Molecular Pharmacology of Phloretin: Anti-Inflammatory Mechanisms of Action - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Phloretin inhibits interleukin-1 $\beta$ -induced COX-2 and ICAM-1 expression through inhibition of MAPK, Akt, and NF- $\kappa$ B signaling in human lung epithelial cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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